

Personal protective equipment for handling 3-Bromobenzylamine

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Compound of Interest

Compound Name: 3-Bromobenzylamine

Cat. No.: B082478

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Essential Safety and Handling Guide for 3-Bromobenzylamine

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **3-Bromobenzylamine**. Adherence to these protocols is essential for ensuring personal safety and minimizing environmental risk in the laboratory setting.

Physicochemical and Hazard Data

A summary of key quantitative data for **3-Bromobenzylamine** is presented below, offering a clear comparison of its physical and safety-related properties.

Property	Value	Reference
Molecular Formula	C ₇ H ₈ BrN	[1][2]
Molecular Weight	186.05 g/mol	[1]
CAS Number	10269-01-9	[1][2][3][4][5][6][7]
Appearance	Colorless to light yellow/orange clear liquid	[4][6]
Boiling Point	245 °C	[2][5][6]
Flash Point	104 °C	[5][6]
Density	1.48 g/mL	[2][5][6]
Vapor Pressure	2 mmHg (at 0 °C)	[8]
Storage Temperature	Refrigerated (0-10°C), under an inert gas	[5][6]

GHS Hazard Information

3-Bromobenzylamine is classified with the following hazards according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	Category	Hazard Statement	Signal Word
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage.[4][5][6][9]	Danger
Serious Eye Damage/Eye Irritation	1	H314: Causes severe skin burns and eye damage.[4][5][6][9]	Danger
Acute Toxicity (Oral)	4	H302: Harmful if swallowed.[1]	Warning
Acute Toxicity (Dermal)	4	H312: Harmful in contact with skin.[7]	Warning
Acute Toxicity (Inhalation)	4	H332: Harmful if inhaled.[7]	Warning
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation.[8]	Warning

Experimental Protocols: Safe Handling and Disposal

A systematic approach is crucial for safely managing **3-Bromobenzylamine** throughout the experimental workflow.

Personal Protective Equipment (PPE)

A comprehensive suite of PPE is mandatory to prevent exposure.

PPE Category	Item	Specification
Eye and Face Protection	Chemical Splash Goggles or Face Shield	Chemical splash goggles are required.[3][10] A face shield should be worn when there is a higher risk of splashes.[11]
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended.[12] Gloves should be inspected before use and changed immediately if contaminated.[3][12]
Body Protection	Laboratory Coat or Chemical-Resistant Apron	A flame-retardant lab coat that fastens securely is essential.[12] For larger quantities or splash risks, a chemical-resistant apron over the lab coat is advised.[12]
Respiratory Protection	Fume Hood or Respirator	All handling must be conducted in a certified chemical fume hood.[3][12] If a fume hood is not available, a NIOSH-approved respirator with appropriate cartridges should be used.[12]
Foot Protection	Closed-Toe Shoes	Substantial, closed-toe shoes are mandatory to protect against spills.[12]

Operational Plan: Step-by-Step Handling Protocol

1. Preparation:

- Ensure the chemical fume hood is functioning correctly.
- Clear the workspace of unnecessary items.

- Locate the nearest eyewash station and safety shower.[12]
- Ensure all required PPE is available and in good condition.

2. Handling and Transfer:

- Perform all weighing and transfer operations within the fume hood to prevent inhalation of vapors.[3][12]
- Use caution to avoid skin and eye contact.[3]
- Keep the container tightly closed when not in use.[3][13]

3. Post-Handling:

- Thoroughly clean the work area after use.
- Decontaminate any equipment used with an appropriate solvent.
- Wash hands and any exposed skin thoroughly after handling.[3][4]

Emergency First Aid Procedures

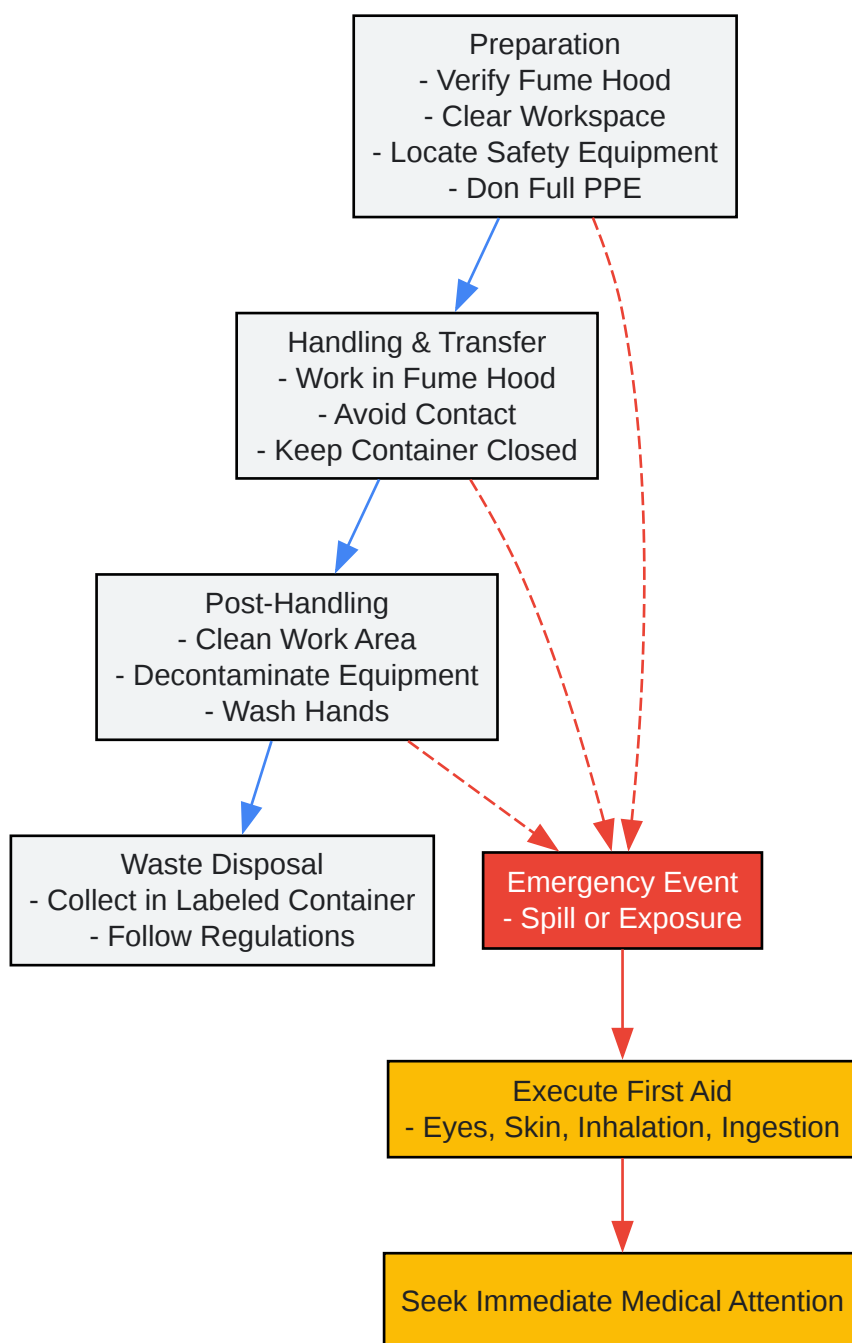
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and immediately call a POISON CENTER or doctor.[3][5][13]
- If on Skin: Take off immediately all contaminated clothing. Rinse skin with water/shower for at least 15 minutes. Immediately call a physician.[3][5]
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Immediately call a POISON CENTER or doctor.[3][4][5]
- If Swallowed: Rinse mouth. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor.[3][4][5]

Disposal Plan

- Waste Collection: All waste containing **3-Bromobenzylamine**, including contaminated materials like gloves and weighing boats, must be collected in a designated, sealed, and clearly labeled hazardous waste container.[\[3\]](#)[\[12\]](#)
- Regulations: Dispose of contents/container to an approved waste disposal plant in accordance with local, regional, and national hazardous waste regulations.[\[3\]](#)[\[5\]](#) Do not empty into drains.[\[13\]](#)[\[14\]](#)

Workflow Visualization

The following diagram illustrates the logical workflow for the safe handling of **3-Bromobenzylamine**, from initial preparation to final disposal.



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Caption: Workflow for the safe handling of **3-Bromobenzylamine**.

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